

Technical Support Center: Refining Protocols for Long-Term Batabulin Treatment Studies

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Compound of Interest

Compound Name: **Batabulin**

Cat. No.: **B1667759**

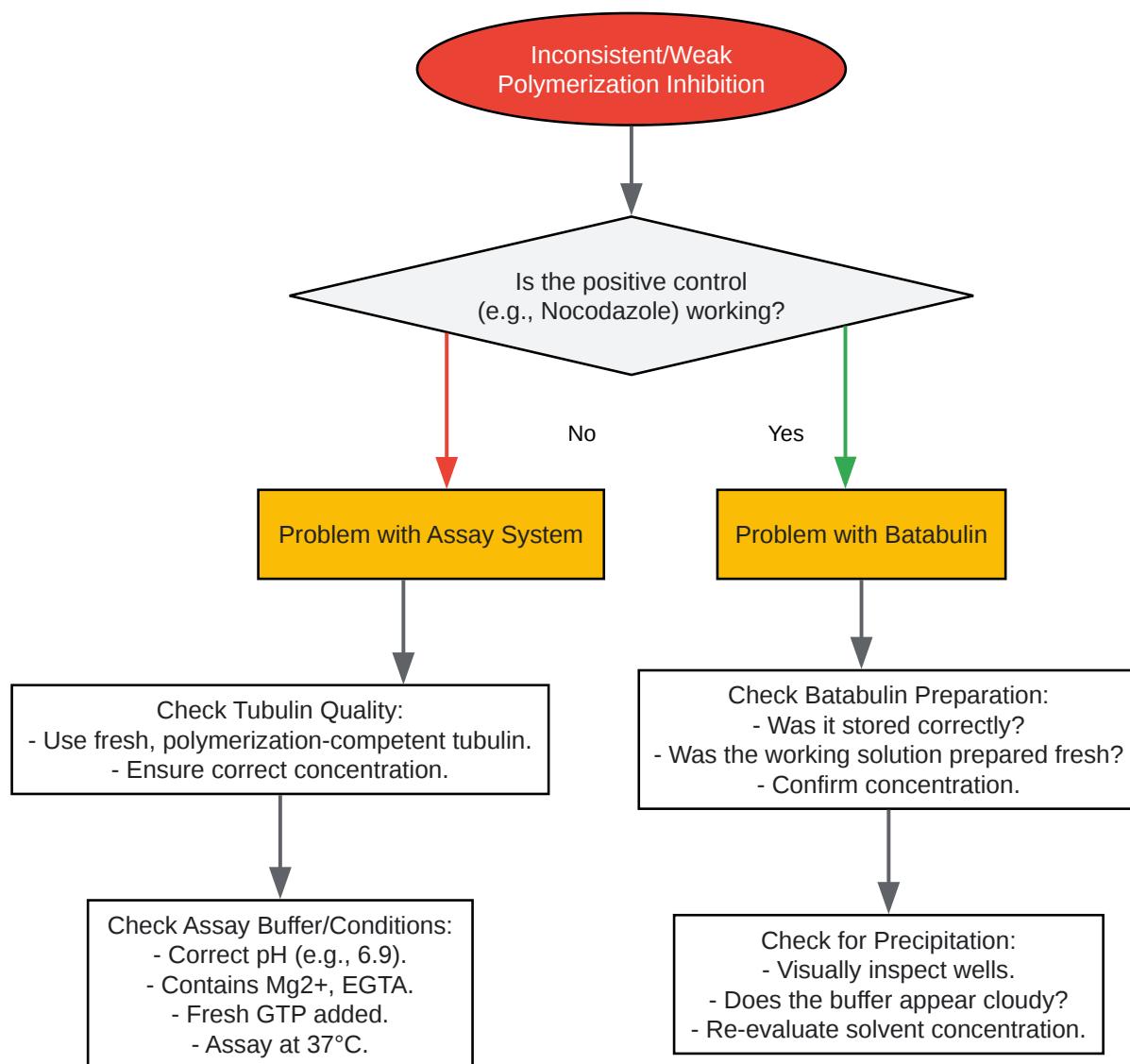
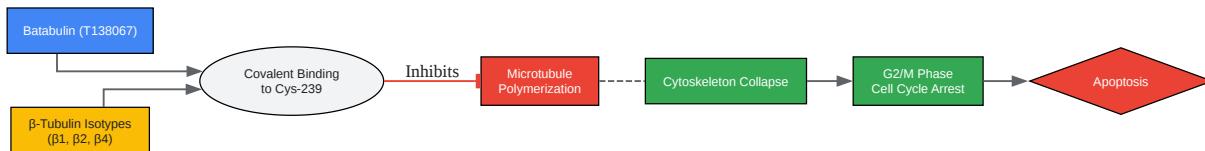
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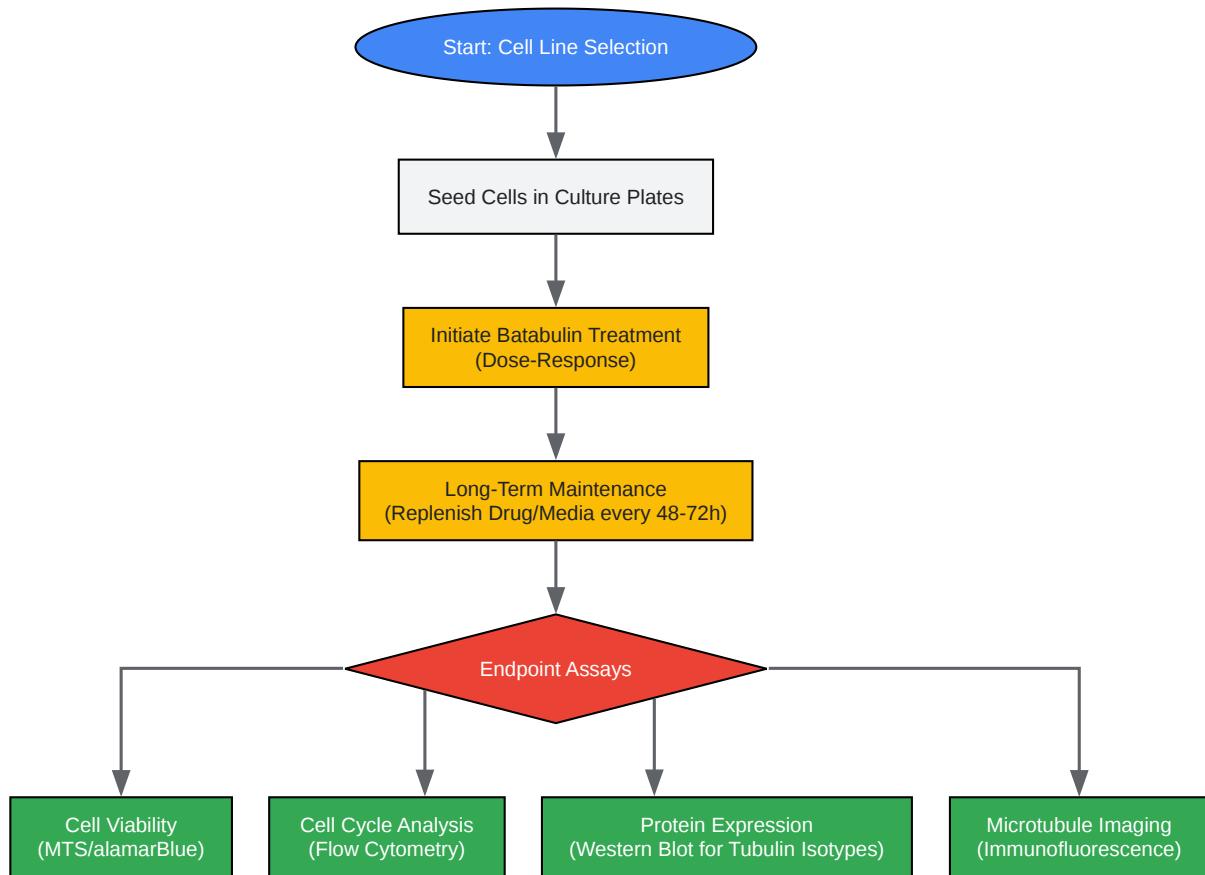
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in designing and executing long-term experimental studies involving **Batabulin** (also known as T138067).

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Batabulin**?

A1: **Batabulin** is an anti-tumor agent that functions by disrupting microtubule polymerization.^[1] ^[2] It selectively and covalently binds to a conserved cysteine residue (Cys-239) on specific β -tubulin isotypes ($\beta 1$, $\beta 2$, and $\beta 4$).^[3]^[4] This covalent modification prevents the proper assembly of α/β -tubulin heterodimers into microtubules, leading to a collapse of the cellular cytoskeleton, cell cycle arrest at the G2/M phase, and ultimately, apoptosis (programmed cell death).^[1]^[2]^[3]





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